Solubility & Stability Profile: Platinum(IV) Disulfite Complexes

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Compound of Interest

Compound Name:	*Platinum(4+),disulfite*
CAS No.:	*61420-92-6*
Cat. No.:	*B6353994*

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Technical Guide for High-Purity Applications

Executive Summary & Compound Identity

Common Names: Platinum Sulfite Acid (PSA), Platinum(IV) Disulfite, Dihydrogen disulfitoplatinate(IV) CAS Registry Number: 61420-92-6 (Acid Solution) Chemical Formula:

(nominal); often exists as the complex acid

or hydrated species

.[1]

Core Insight: "Platinum(4+) disulfite" is rarely isolated as a discrete anhydrous salt due to the high redox potential difference between the oxidizing Pt(IV) center and the reducing sulfite (

) ligands. In commercial and research contexts, it is almost exclusively manipulated as Platinum Sulfite Acid (PSA), a highly water-soluble aqueous concentrate (typically 10–20% Pt by weight).

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Researchers must treat this compound not as a simple salt, but as a metastable coordination system where solubility is intrinsically linked to pH and oxidative stability.

Solubility Data in Polar Solvents

The solubility of Platinum(IV) disulfite is driven by the formation of hydrophilic sulfito-complex anions. The following data synthesizes industrial application notes with coordination chemistry principles.

Quantitative Solubility Estimates

Note: Values refer to the stability-limited solubility of the complex acid form at 25°C.

Solvent	Solubility Rating	Estimated Limit	Kinetic Stability (Redox)
Water (pH < 2)	Highly Soluble	> 250 g/L (as Pt)	High (Stabilized by acid)
Water (pH > 7)	Soluble	> 100 g/L	Low (Rapid hydrolysis/reduction)
DMSO	Soluble	~50–80 g/L	Moderate (Risk of S-oxidation)
DMF	Soluble	~30–50 g/L	Low (Thermal reduction risk)
Ethanol/Methanol	Soluble	Miscible	Very Low (Rapid reduction to Pt(0))
Acetone	Sparingly Soluble	< 10 g/L	N/A

Mechanistic Solvation Behavior

- Aqueous Media: In water, the compound exists as an equilibrium of anionic species, primarily

  and

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. High acidity prevents the formation of insoluble hydroxides (

).

- DMSO/DMF: These solvents coordinate strongly to Pt(IV), potentially displacing water ligands. However, DMSO can act as an oxygen donor, accelerating the oxidation of sulfite to sulfate, destabilizing the complex.

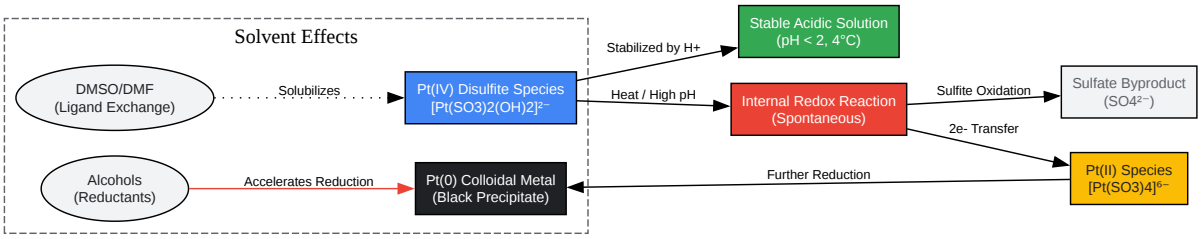
Stability & Degradation Pathways

The primary challenge in handling Pt(IV) sulfites is Redox Incompatibility. Pt(IV) is a strong oxidant (

), while sulfite is a reductant.

Degradation Workflow (DOT Visualization)

The following diagram illustrates the competing pathways between stable solvation and redox degradation.



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Figure 1: Stability and degradation logic of Platinum(IV) sulfito-complexes in varying environments.

Experimental Protocols

Protocol A: Preparation of Stable Stock Solution

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Objective: Create a standardized 10 mM Pt(IV) Disulfite solution for solubility testing.

Reagents:

- Chloroplatinic Acid (

)
- Sodium Sulfite (

) or Sulfur Dioxide (

) gas
- Sulfuric Acid (

  , trace)

Methodology:

- Dissolution: Dissolve 1.0 g of

  in 50 mL of deionized water.
- Ligand Exchange: Slowly introduce

  gas or add saturated

  dropwise at 0°C.
  - Critical Step: Maintain temperature < 5°C to prevent reduction to Pt(II).
- Acidification: Adjust pH to < 1.5 using

  . This protonates the sulfite ligands, forming the stable acid complex

  .
- Filtration: Filter through a 0.2 µm PTFE membrane to remove any reduced Pt(0) colloids.

Protocol B: Gravimetric Solubility Determination

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Objective: Verify solubility limits in non-aqueous polar solvents (e.g., DMSO).

- Evaporation: Take 10 mL of the aqueous stock (Protocol A). Evaporate water under vacuum (Rotavap) at room temperature (do not heat).
- Residue Handling: The resulting yellow/orange paste is the hydrated acid. Do not dry to anhydrous powder as it will decompose.
- Solvent Addition: Add anhydrous DMSO in 0.5 mL increments to the residue.
- Sonication: Sonicate for 30-second bursts.
- Endpoint: Clear solution indicates solubility. Turbidity or black precipitate indicates decomposition.

References

- American Elements. (n.d.). Platinum Sulfite Acid Solution (CAS 61420-92-6) Product Specifications. Retrieved from [Link][2]
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Sources

- 1. Platinum Sulfite Acid SolutionCAS #: 61420-92-6 [eforu-chemical.com]
- 2. americanelements.com [americanelements.com]

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- To cite this document: BenchChem. [Solubility & Stability Profile: Platinum(IV) Disulfite Complexes]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6353994/docs#solubility-stability-profile-platinum-iv-disulfite-complexes]

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